

Application Notes and Protocols for Tank-Mixing Diflufenzopyr-sodium with Auxinic Herbicides

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Compound of Interest

Compound Name: *Diflufenzopyr-sodium*

Cat. No.: *B010417*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the principles, benefits, and protocols for tank-mixing **diflufenzopyr-sodium** with other auxinic herbicides. The information is intended to guide research and development efforts in creating effective and synergistic herbicide formulations.

Introduction: The Synergistic Action of Diflufenzopyr-sodium

Diflufenzopyr-sodium is a semicarbazone herbicide classified by the Weed Science Society of America (WSSA) as a Group 19 herbicide. Its primary mode of action is the inhibition of auxin transport in plants.[1][2] Auxins are plant hormones that regulate growth and development. By blocking their transport, diflufenzopyr causes an abnormal accumulation of both naturally occurring auxins (like indoleacetic acid) and synthetic auxin herbicides in the meristematic tissues (growing points) of susceptible weeds.[2][3]

When tank-mixed with a synthetic auxin herbicide (WSSA Group 4), such as dicamba, 2,4-D, or quinclorac, **diflufenzopyr-sodium** enhances the activity of the partner herbicide.[1][4][5] This synergistic interaction leads to a rapid and severe hormonal imbalance in the weed, causing symptoms like epinasty (twisting and curling of stems and leaves) within hours of application, followed by plant death.[2][3] This enhanced efficacy allows for several benefits, including:

- **Increased Weed Control:** Tank mixes have shown significantly higher control of various broadleaf weeds compared to the auxinic herbicide applied alone.[\[1\]](#)[\[5\]](#)
- **Broader Control Spectrum:** The combination can control a wider range of weed species.[\[4\]](#)
- **Reduced Herbicide Rates:** The synergistic effect can allow for lower application rates of the auxinic herbicide to achieve the same level of control, which can be beneficial for crop safety and the environment.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- **Management of Herbicide Resistance:** Tank-mixing herbicides with different modes of action is a key strategy in delaying the development of herbicide-resistant weed populations.[\[1\]](#)[\[7\]](#)

Data on Efficacy of Tank-Mixes

The addition of **diflufenzopyr-sodium** to auxinic herbicides has demonstrated a significant increase in the control of numerous problematic weed species. The following tables summarize key quantitative data from various studies.

Table 1: Enhanced Control of Noxious and Resistant Weeds

Target Weed Species	Auxinic Herbicide	% Increase in Control with Diflufenzopyr-sodium	Reference
Canada thistle, Leafy spurge, Yellow toadflax	Dicamba, fluroxypyr, picloram, 2,4-D, quinclorac	15% to 91%	[1]
Glyphosate-resistant Palmer amaranth	Dicamba	Up to 44%	[1]

Table 2: Synergistic Effect on Dicamba Efficacy (LD50 Reduction)

Target Weed Species	Admixture (Diflufenzop yr:Dicamba by weight)	Dicamba LD50 (g/ha) Alone	Dicamba LD50 (g/ha) with Diflufenzop yr	% Reduction in LD50	Reference
Purple cudweed (Gnaphalium purpureum)	20%	23	20	13%	[5]
Common lespedeza (Kummerowia striata)	20%	36	27	25%	[5]

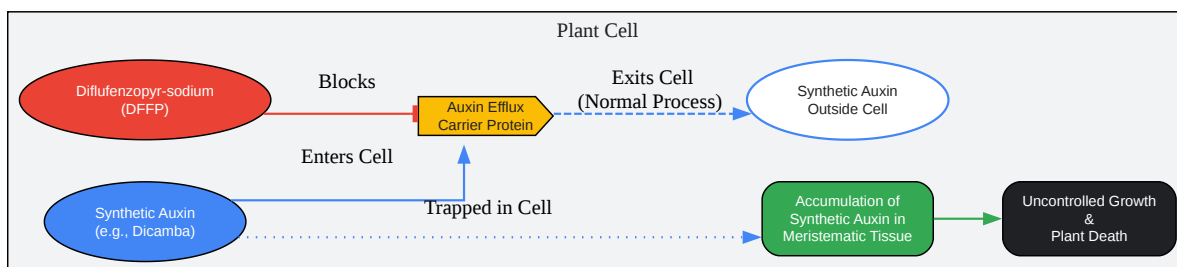
LD50: The dose of herbicide required to kill 50% of the test population.

Table 3: Impact of **Diflufenzopyr-sodium** on Auxinic Herbicide Activity for Specific Weed Control

Auxinic Herbicide	Target Weed	Observation	Reference
Quinclorac	Canada thistle, Leafy spurge	Increased control of both weeds.	[5]
Picloram	Leafy spurge	Increased control.	[5]
Picloram	Canada thistle	No significant increase in control.	[5]
Dicamba	Canada thistle, Leafy spurge	Generally increased control of both weeds.	[5]
Clopyralid or Clopyralid + 2,4-D	Canada thistle	Slightly improved control.	[5]
Fluroxypyr	Virginia buttonweed	Potential for improved control without increased turf injury.	[5]

Visualizations

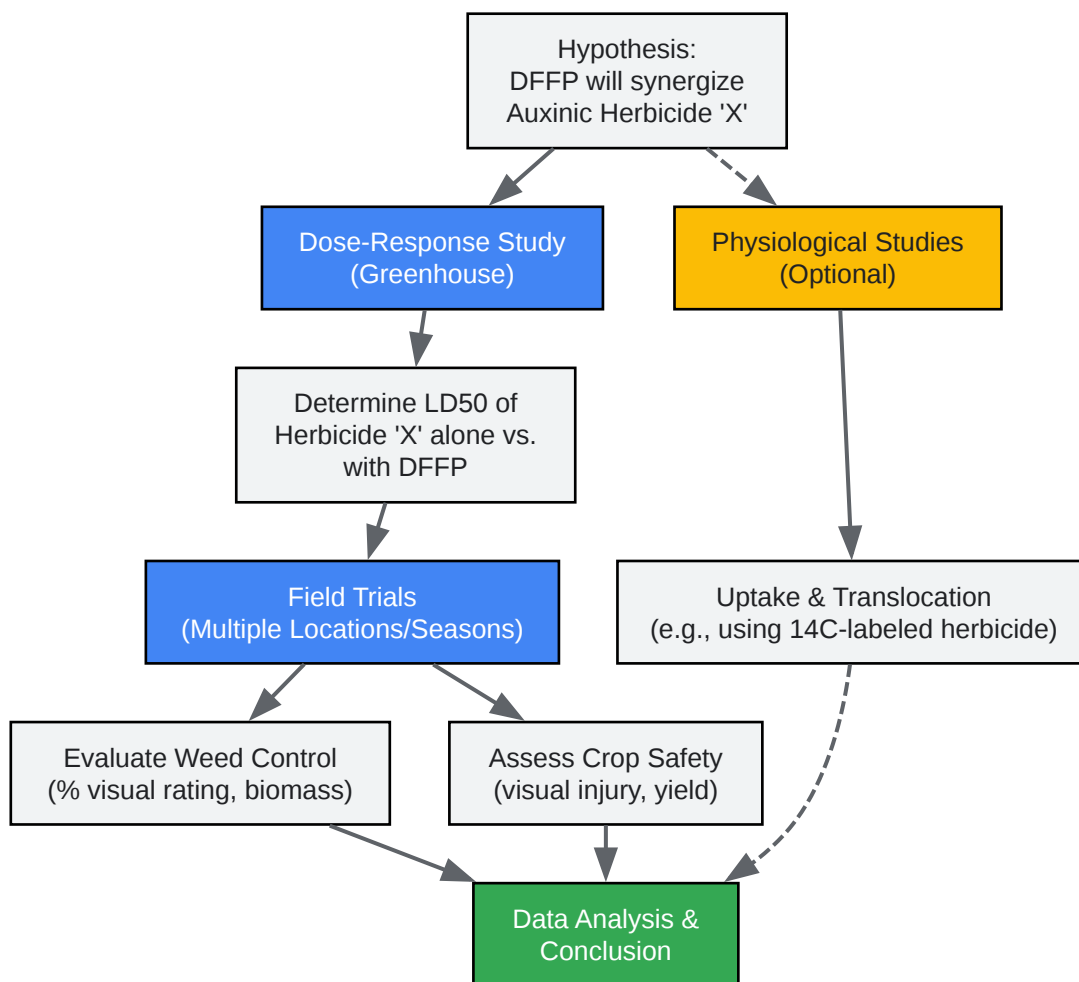
Diagram 1: Synergistic Mode of Action



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Caption: Mechanism of **diflufenzopyr-sodium** (DFFP) synergy with an auxinic herbicide.

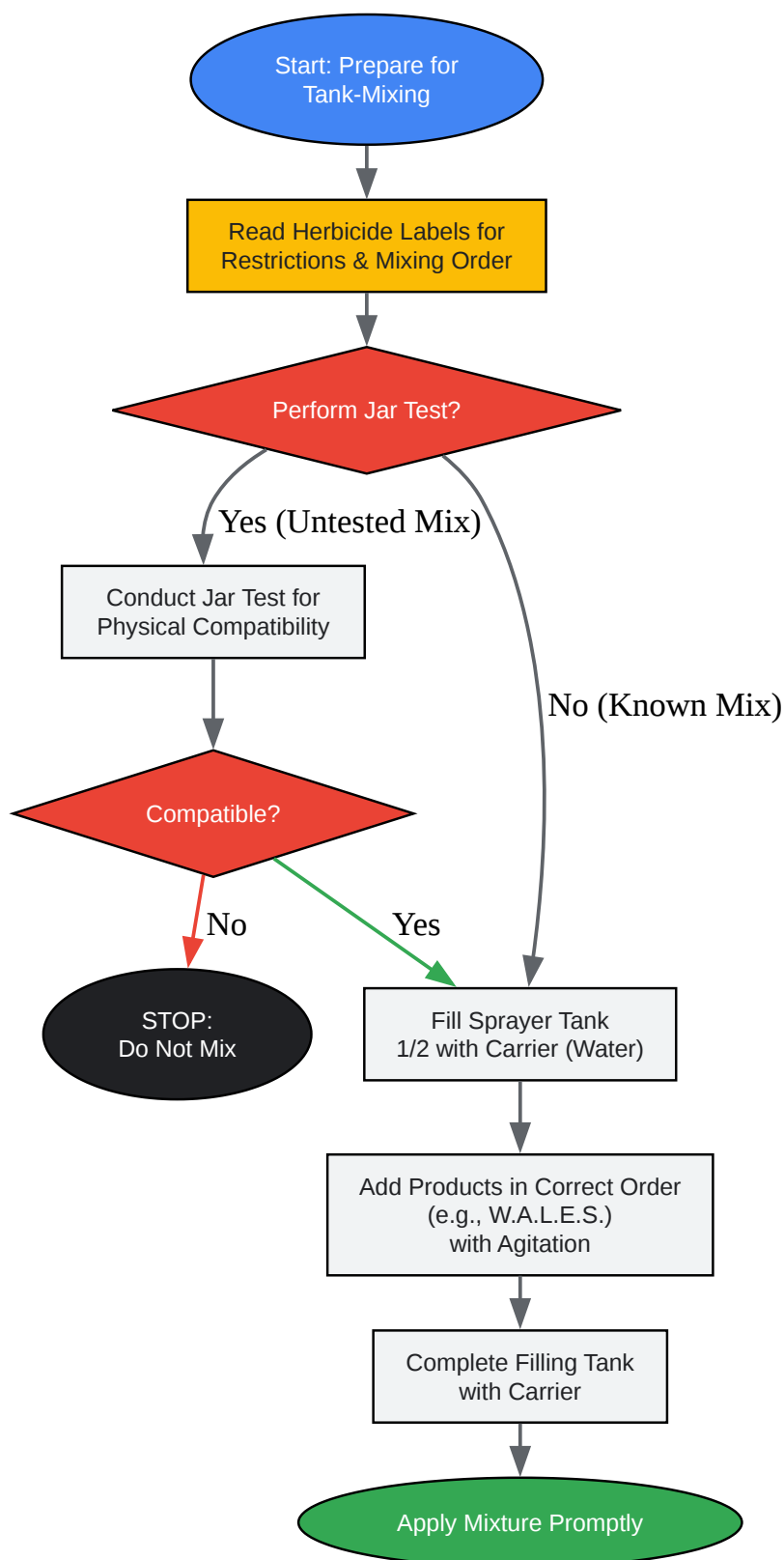
Diagram 2: General Experimental Workflow for Tank-Mix Evaluation



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Caption: Workflow for evaluating a novel diflufenzopyr + auxin herbicide tank-mix.

Diagram 3: Tank-Mixing Protocol Logic



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Caption: Decision logic for preparing a **diflufenzopyr-sodium** + auxinic herbicide tank-mix.

Experimental Protocols

The following protocols outline methodologies for evaluating the synergistic effects of tank-mixing **diflufenzopyr-sodium** with other auxinic herbicides.

4.1 Protocol: Greenhouse Dose-Response Bioassay

- Objective: To quantify the synergistic interaction between **diflufenzopyr-sodium** and a selected auxinic herbicide on a target weed species.
- Methodology:
 - Plant Propagation: Grow a susceptible weed species (e.g., Palmer amaranth, common lambsquarters) in pots containing a standard greenhouse potting mix. Grow plants to a consistent growth stage (e.g., 4-6 true leaves).
 - Herbicide Preparation: Prepare stock solutions of **diflufenzopyr-sodium** and the partner auxinic herbicide. Create a series of dilutions for each herbicide to establish a dose-response curve. Prepare tank-mix solutions with a fixed ratio of **diflufenzopyr-sodium** to the auxinic herbicide (e.g., a 1:2.5 ratio as found in some commercial products).[5]
 - Experimental Design: Use a randomized complete block design with 4-6 replications per treatment. Include an untreated control.
 - Application: Apply herbicides using a research-grade cabinet spray chamber calibrated to deliver a specific volume (e.g., 187 L/ha or 20 gallons/acre).
 - Data Collection:
 - Visually assess weed control (phytotoxicity) at 7, 14, and 21 days after treatment (DAT) on a scale of 0% (no effect) to 100% (complete plant death).
 - At 21 DAT, harvest the above-ground biomass of each plant, dry in an oven at 60°C for 72 hours, and record the dry weight.
 - Data Analysis: Analyze the data using non-linear regression to determine the herbicide dose required for 50% growth reduction (GR50) or 50% mortality (LD50). Compare the

GR50/LD50 values of the auxinic herbicide alone to the values from the tank mix to quantify synergy.

4.2 Protocol: Field Efficacy and Crop Safety Trial

- Objective: To evaluate the efficacy and crop safety of a **diflufenzopyr-sodium** + auxinic herbicide tank-mix under field conditions.
- Methodology:
 - Site Selection: Choose a field site with a natural, uniform infestation of the target weed species and a suitable crop (e.g., field corn).
 - Experimental Design: Use a randomized complete block design with 3-4 replications. Plot sizes should be adequate for application and assessment (e.g., 3 meters by 9 meters).
 - Treatments: Include the auxinic herbicide alone at a standard rate (1x) and a reduced rate (0.5x), **diflufenzopyr-sodium** alone, the tank mix of **diflufenzopyr-sodium** + the auxinic herbicide (at both 1x and 0.5x rates), and an untreated control.
 - Application: Apply treatments at the correct weed and crop growth stage (e.g., weeds 5-10 cm tall, corn at V4-V6 stage).[1] Use a CO₂-pressurized backpack sprayer with appropriate nozzles (e.g., flat-fan) calibrated to deliver a set spray volume. Record all environmental conditions at the time of application.
 - Data Collection:
 - Weed Control: Visually rate weed control by species at 14, 28, and 56 DAT on a 0-100% scale.
 - Crop Injury: Visually assess crop injury (e.g., stunting, epinasty, chlorosis) at 7, 14, and 28 DAT on a 0-100% scale.
 - Yield: At crop maturity, harvest the center rows of each plot and determine the crop yield, adjusted for moisture content.

- Data Analysis: Subject the data to Analysis of Variance (ANOVA). Use a protected LSD or Tukey's HSD test ($P=0.05$) to separate treatment means.

4.3 Protocol: Tank-Mix Compatibility Jar Test

- Objective: To determine the physical compatibility of a proposed tank-mix before loading the sprayer.[\[8\]](#)[\[9\]](#)
- Materials: A clear glass quart jar with a lid, water from the intended spray source, and all proposed tank-mix components (herbicides, adjuvants, etc.) in the correct proportions.
- Methodology:
 - Fill the jar half-full with the carrier (water).
 - Add the tank-mix components one at a time, in the proper mixing order (often following the W.A.L.E.S. acronym: Wettable powders and water-dispersible granules, Agitate, Liquid flowables and suspensions, Emulsifiable concentrates, and Solutions/Surfactants). Shake the jar to mix after each addition.
 - After adding all components, fill the jar to the three-quarters mark, cap it, and shake vigorously for 15-30 seconds.
 - Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as separation into layers, precipitation (settling of solids), or the formation of gels or clumps. [\[9\]](#)[\[10\]](#)
 - If the mixture remains uniform, the components are physically compatible. If incompatibility is observed, do not proceed with mixing in the spray tank.

Application and Safety Considerations

- Read the Label: Always read and follow the specific instructions, restrictions, and mixing orders on the labels of all pesticide products. The label is a legal document.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Crop Rotation: Be aware of any crop rotational restrictions associated with the herbicides being used.

- Environmental Conditions: Avoid spray drift by not applying during windy conditions or temperature inversions. Some regulations may mandate specific droplet sizes (e.g., coarse or coarser) to mitigate drift.[1]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, long-sleeved shirt, long pants, socks, shoes, and protective eyewear, especially during mixing and loading.[6][13]
- Sprayer Cleanout: Thoroughly clean the sprayer tank, lines, and nozzles after application, especially when switching to a sensitive crop, as trace amounts of auxinic herbicides can cause significant injury.[14]

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